

6-Bromohexyl 2-hexyldecanoate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **6-Bromohexyl 2-hexyldecanoate**

Cat. No.: **B15139780**

[Get Quote](#)

An In-depth Technical Guide to **6-Bromohexyl 2-hexyldecanoate**

This guide provides core technical specifications for **6-Bromohexyl 2-hexyldecanoate**, a lipid compound utilized in the development of lipid nanoparticles and other nanomaterials.[\[1\]](#)[\[2\]](#) The information is intended for researchers, scientists, and professionals in the field of drug development and materials science.

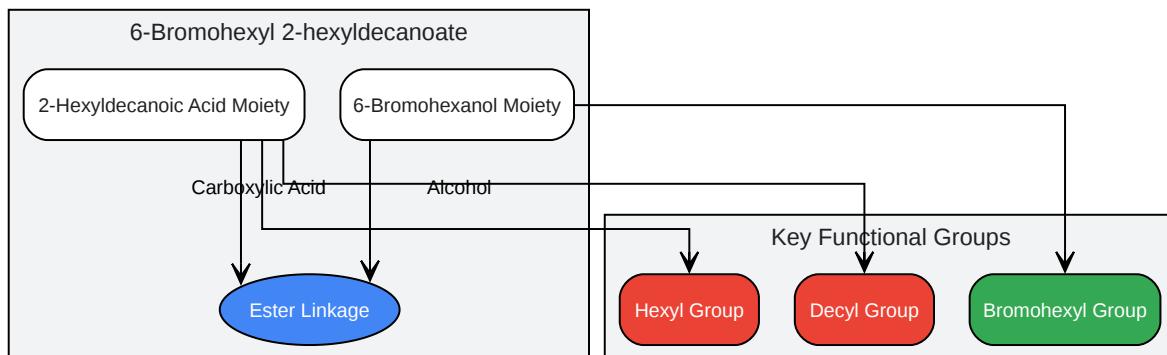
Molecular Properties

The fundamental molecular characteristics of **6-Bromohexyl 2-hexyldecanoate** are summarized in the table below. These values are derived from theoretical calculations and have been consistently reported across various chemical suppliers.

Property	Value	References
Chemical Formula	C ₂₂ H ₄₃ BrO ₂	[1] [2] [3] [4] [5] [6] [7]
Molecular Weight	~419.49 g/mol	[3] [6]
Exact Mass	418.2446 u	[3]
CAS Number	2644752-91-8	[1] [2] [3] [4]

Structural Information

6-Bromohexyl 2-hexyldecanoate is an ester composed of a 2-hexyldecanoic acid moiety and a 6-bromohexanol moiety. The terminal bromide atom is a key functional group that allows for further chemical modifications, making it a valuable component in the synthesis of more complex lipid structures for applications such as lipid nanoparticle formation.[2][3]



[Click to download full resolution via product page](#)

Caption: Logical relationship of the constituent parts of **6-Bromohexyl 2-hexyldecanoate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 6-Bromohexyl 2-hexyldecanoate - Immunomart [immunomart.com]
- 2. 6-bromohexyl 2-hexyldecanoate, 2644752-91-8 | BroadPharm [broadpharm.com]
- 3. medkoo.com [medkoo.com]
- 4. 2644752-91-8 | 6-Bromohexyl 2-hexyldecanoate - Moldb [moldb.com]
- 5. 2644752-91-8 | MFCD06201889 | 6-Bromohexyl 2-Hexyldecanoate [aaronchem.com]
- 6. tebubio.com [tebubio.com]

- 7. 2644752-91-8|6-Bromohexyl 2-hexyldecanoate|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [6-Bromohexyl 2-hexyldecanoate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15139780#6-bromohexyl-2-hexyldecanoate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com